

Essential Safety and Disposal Guide for hCAXII-IN-2

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Compound of Interest

Compound Name: hCAXII-IN-2

Cat. No.: B12412275

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For researchers, scientists, and drug development professionals utilizing the carbonic anhydrase inhibitor **hCAXII-IN-2**, also known as U-104 or SLC-0111, a comprehensive understanding of proper handling and disposal procedures is paramount to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe management and disposal of **hCAXII-IN-2**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **hCAXII-IN-2** is provided below to inform safe handling and storage practices.

Property	Value
Chemical Name	4-[[[(4-Fluorophenyl)amino]carbonyl]amino]-benzenesulfonamide
Synonyms	U-104, SLC-0111
Molecular Formula	C ₁₃ H ₁₂ FN ₃ O ₃ S
Molecular Weight	309.32 g/mol
Appearance	Solid
Solubility	Soluble in DMSO

Safety and Handling

hCAXII-IN-2 is classified as a chemical that causes serious eye irritation (H319).^[1] All personnel handling this compound should adhere to the following safety protocols:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves.
- **Engineering Controls:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.
- **Hygiene:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Protocol

The proper disposal of **hCAXII-IN-2** is critical to prevent environmental contamination and ensure compliance with regulations. The following step-by-step protocol should be followed:

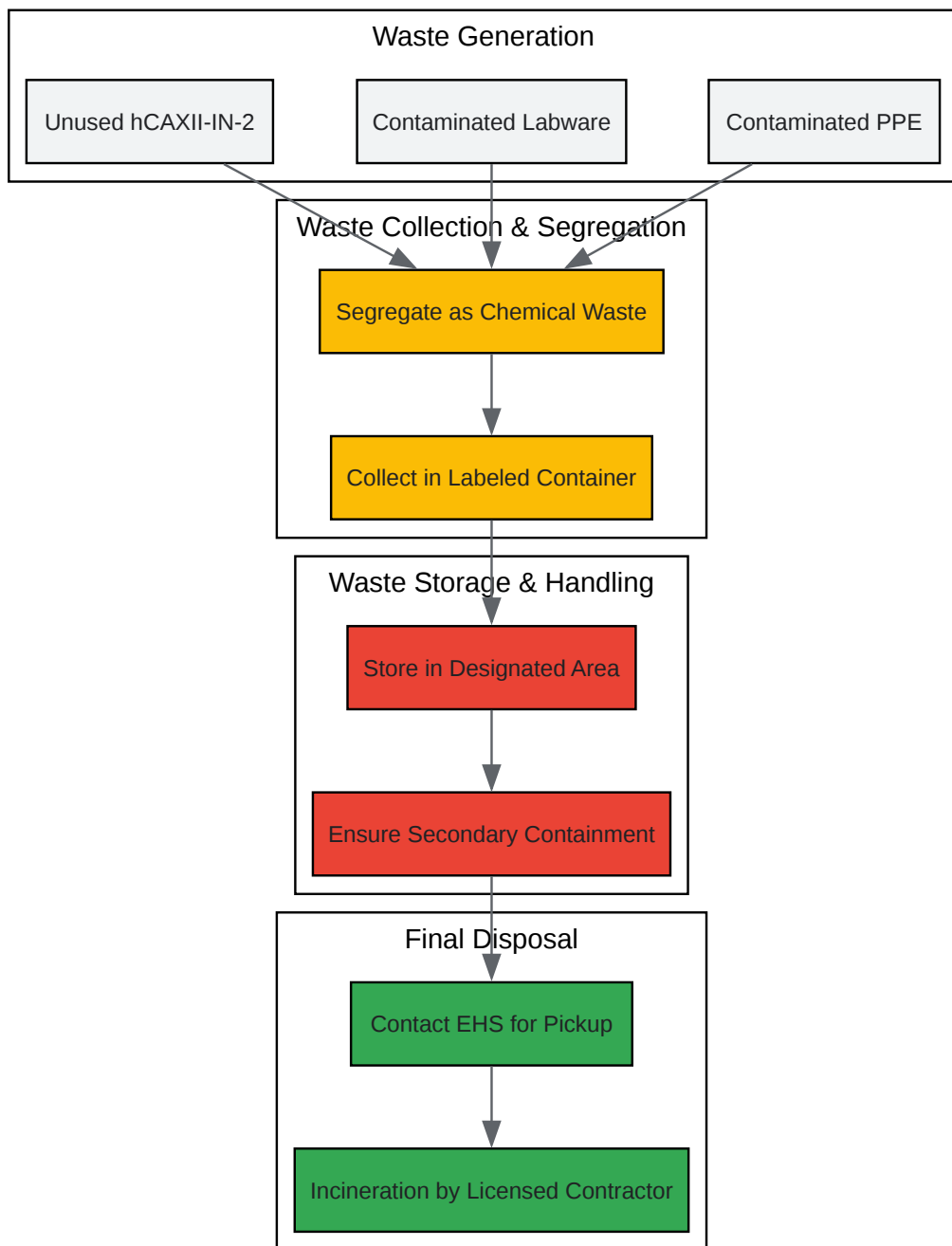
- **Waste Identification and Segregation:**
 - All materials contaminated with **hCAXII-IN-2**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (gloves, etc.), must be treated as chemical waste.
 - Do not mix **hCAXII-IN-2** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- **Containerization:**
 - Collect all **hCAXII-IN-2** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical properties of the waste.

- The label should clearly state "Hazardous Waste" and include the full chemical name: "**hCAXII-IN-2** (4-[[[(4-Fluorophenyl)amino]carbonyl]amino]-benzenesulfonamide)".
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure area, away from general laboratory traffic.
 - Ensure the storage area is well-ventilated and has secondary containment to prevent the spread of material in case of a leak.
- Arranging for Disposal:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste.
 - Provide them with all necessary information about the waste, including its chemical composition and quantity.
 - Follow all institutional and local regulations for the final disposal of the chemical waste, which will likely involve incineration by a licensed waste disposal contractor.

Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **hCAXII-IN-2**.

hCAXII-IN-2 Disposal Workflow



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hCAXII-IN-2 Disposal Workflow Diagram

Toxicological and Ecotoxicological Data

While specific LD50 and comprehensive environmental toxicity data for **hCAXII-IN-2** are not readily available in the public domain, its classification as an eye irritant and its use as a biologically active compound in cancer research necessitate that it be handled as a hazardous substance. Studies on a 4-pyridyl analog of SLC-0111 have shown cytotoxicity against various cancer cell lines and also some toxicity toward normal cells.[2] The general class of sulfonamides can persist in the environment and may have ecotoxicological effects. Therefore, direct release into the environment must be strictly avoided.

By adhering to these safety and disposal procedures, researchers can minimize risks to themselves and the environment while working with **hCAXII-IN-2**. Always consult your institution's specific safety guidelines and EHS department for any additional requirements.

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References

- 1. Slc-0111 | C13H12FN3O3S | CID 310360 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Frontiers | Discovery of a novel 4-pyridyl SLC-0111 analog targeting tumor-associated carbonic anhydrase isoform IX through tail-based design approach with potent anticancer activity [frontiersin.org]
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